

Storage and handling recommendations for Fmoc-Lys(Z)-OH.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Fmoc-Lys(Z)-OH**

Cat. No.: **B557016**

[Get Quote](#)

Technical Guide: Storage and Handling of Fmoc-Lys(Z)-OH

For researchers, scientists, and drug development professionals, the proper storage and handling of peptide synthesis reagents are paramount to ensure experimental success and maintain a safe laboratory environment. This guide provides in-depth technical recommendations for **Fmoc-Lys(Z)-OH**, a commonly used amino acid derivative in solid-phase peptide synthesis.

Core Recommendations

Fmoc-Lys(Z)-OH is a combustible solid that requires specific storage conditions to maintain its stability and purity.^{[1][2]} It is crucial to handle this compound with appropriate personal protective equipment to avoid potential health hazards.

Storage

Proper storage of **Fmoc-Lys(Z)-OH** is essential for preserving its chemical integrity. The recommended storage temperature varies slightly among suppliers, but a refrigerated and dry environment is consistently advised.

Parameter	Recommended Condition	Source
Temperature	2-8°C	[1]
2-30°C	[2]	
4°C	[3]	
-20°C (for up to 3 years)	[4]	
Atmosphere	Sealed, away from moisture	

For solutions of **Fmoc-Lys(Z)-OH** in solvent, storage at -80°C is recommended for up to 6 months, or at -20°C for up to 1 month.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Handling

When handling **Fmoc-Lys(Z)-OH**, it is important to use appropriate personal protective equipment (PPE) and follow standard laboratory safety procedures.

PPE	Specification	Source
Eye Protection	Eyeshields	[1]
Hand Protection	Gloves	[1] [7]
Respiratory Protection	Type N95 (US) dust mask	[1]

The material safety data sheet (MSDS) advises avoiding dust formation and breathing vapors, mist, or gas.[\[7\]](#) In case of contact, standard first aid measures should be followed.

Physicochemical Properties

Understanding the physicochemical properties of **Fmoc-Lys(Z)-OH** is crucial for its application in peptide synthesis.

Property	Value	Source
Molecular Weight	502.56 g/mol	[1] [2] [3] [4]
Melting Point	110-120 °C	[1] [7]
105-115 °C	[2]	
Appearance	White to slight yellow to beige powder	[2] [7]
Purity	≥98.0% (HPLC)	[1]
≥95.0% (acidimetric)	[2]	

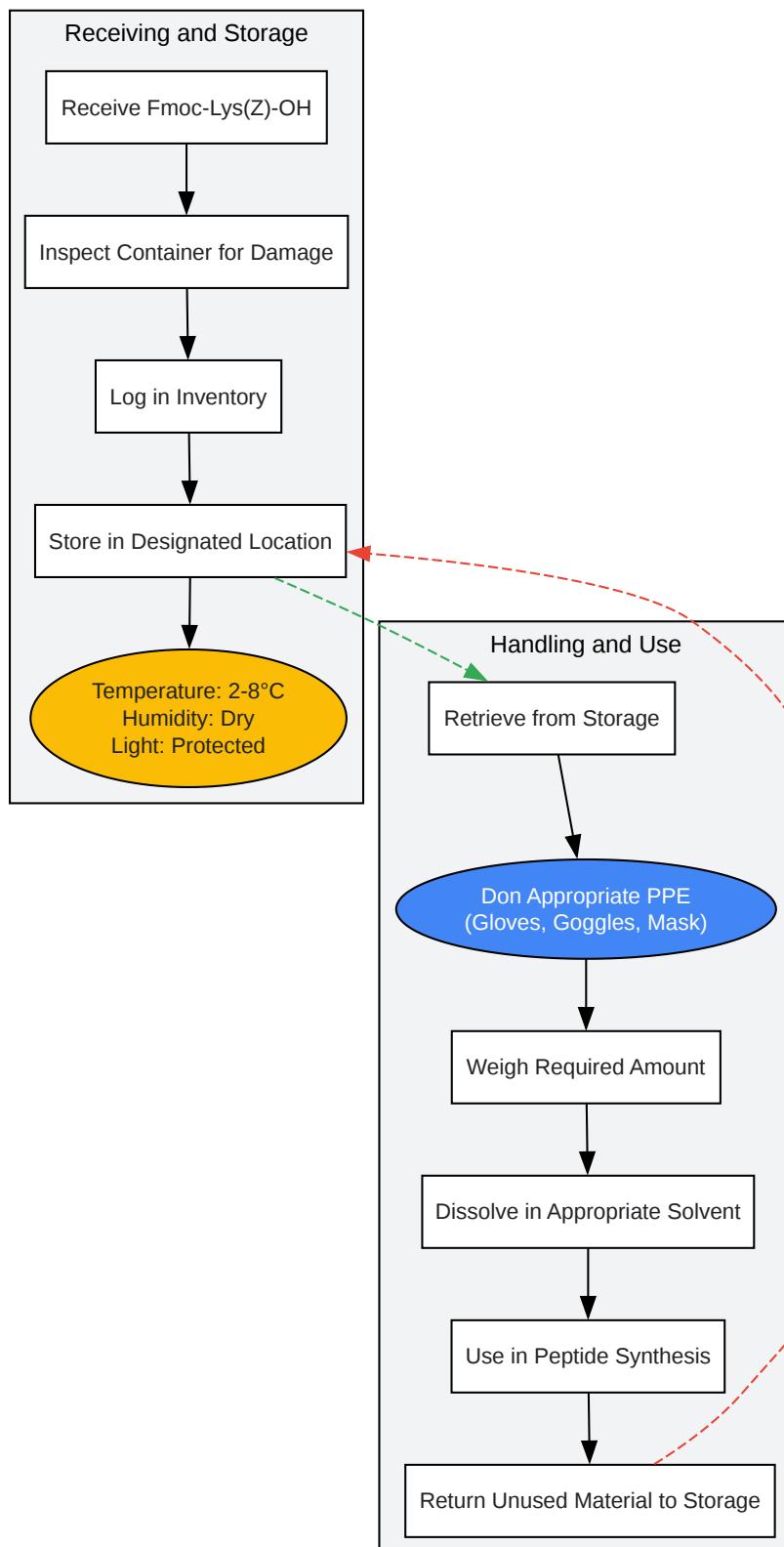
Solubility

Fmoc-Lys(Z)-OH exhibits solubility in common organic solvents used in peptide synthesis.

Solvent	Concentration	Notes	Source
DMF	1 mmole in 2 ml	Clearly soluble	[2]
DMSO	200 mg/mL (397.96 mM)	Requires sonication. Use newly opened DMSO as it is hygroscopic.	[4]

Experimental Workflows

While detailed experimental protocols for the determination of the above data are not publicly available from suppliers, the following diagrams illustrate the general workflows for proper storage and handling.

[Click to download full resolution via product page](#)

Caption: Workflow for Receiving, Storing, and Handling **Fmoc-Lys(Z)-OH**.

This logical flow diagram outlines the key steps from receiving the compound to its use in the laboratory, emphasizing the critical points of inspection, proper storage conditions, and the use of personal protective equipment.

Safety and Disposal

Fmoc-Lys(Z)-OH is classified as a combustible solid.^{[1][2]} It is incompatible with strong oxidizing agents.^[7] In case of fire, use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.^[7]

For disposal, it is imperative to follow federal, state, and local environmental control regulations. Do not let the product enter drains.^[7] Contaminated packaging should also be disposed of in accordance with official regulations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Fmoc-Lys(Z)-OH ≥98.0% (HPLC) | Sigma-Aldrich [sigmaaldrich.com]
- 2. Fmoc-Lys(Z)-OH Novabiochem 86060-82-4 [sigmaaldrich.com]
- 3. chemscene.com [chemscene.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. cdhfinechemical.com [cdhfinechemical.com]
- To cite this document: BenchChem. [Storage and handling recommendations for Fmoc-Lys(Z)-OH]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b557016#storage-and-handling-recommendations-for-fmoc-lys-z-oh>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com